

Technical Guide on the Safety and Handling of 1,2-Diiodobutane

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Compound of Interest

Compound Name: 1,2-Diiodobutane

Cat. No.: B15469301

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Disclaimer: **1,2-Diiodobutane** is a chemical for which extensive, peer-reviewed safety and toxicological data is not readily available. This guide has been compiled using the limited information on **1,2-diiodobutane** and supplemented with data from its isomer, 1,4-diiodobutane, as well as general safety protocols for organoiodine compounds. The information for 1,4-diiodobutane should be treated as an estimation of potential hazards, not as experimentally verified data for **1,2-diiodobutane**. All laboratory work should be conducted under the assumption that **1,2-diiodobutane** is hazardous and with appropriate engineering controls and personal protective equipment in place.

Introduction

1,2-Diiodobutane (CAS No. 53161-72-1) is an organoiodine compound with the molecular formula $C_4H_8I_2$.^[1] Organoiodine compounds are a class of molecules that have a carbon-iodine bond, which is the weakest of the carbon-halogen bonds. This inherent weakness makes them useful reagents in organic synthesis but also means they can be reactive and potentially unstable.^{[2][3]} Samples of organoiodine compounds may appear yellow due to decomposition and the release of elemental iodine.^[2] Due to the limited specific toxicological data for **1,2-diiodobutane**, a cautious approach to handling is imperative.

Physical and Chemical Properties

A summary of the known physical and chemical properties for **1,2-diiodobutane** is provided below. This data is primarily from computational models and should be used as a guide.

Property	Value	Source
Molecular Formula	C4H8I2	[1]
Molecular Weight	309.92 g/mol	[1]
CAS Number	53161-72-1	[1]
Boiling Point	230.1°C at 760 mmHg	[4]
Density	2.337 g/cm ³	[4]
Flash Point	104.3°C	[4]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C (Predicted)	[4]
Refractive Index	1.618	[4]

Hazard Identification and Classification (Inferred)

As no specific hazard data exists for **1,2-diiodobutane**, the following information is extrapolated from its isomer, 1,4-diiodobutane, and general knowledge of organoiodine compounds. It is recommended to handle **1,2-diiodobutane** as a substance with at least these potential hazards.

Potential Hazards:

- Skin Irritation: May cause skin irritation upon contact.[5]
- Eye Irritation: May cause serious eye irritation.[5]
- Respiratory Irritation: Vapors or mists may cause respiratory tract irritation.[5]
- Toxicity: While not confirmed, organoiodine compounds can present toxicological risks.[6] In one study, the related compound 1,4-diiodobutane showed cytotoxic effects on human hepatocellular carcinoma (HepG2) cells.[7]

GHS Classification (for 1,4-Diiodobutane):

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Source:[5]

Handling and Storage

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[8]
- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Handle with chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly after.
- Respiratory Protection: If working outside of a fume hood or if vapors/aerosols are generated, a respirator with an appropriate organic vapor cartridge may be necessary.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[8]

- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated place.[\[8\]](#)
- Keep container tightly closed to prevent leakage.
- Protect from light, as organoiodine compounds can be light-sensitive.
- Incompatible Materials: Strong oxidizing agents.[\[8\]](#)

First Aid Measures (Inferred)

The following first aid measures are based on general protocols for hazardous chemicals and data for related compounds. Seek immediate medical attention for any exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release and Disposal

Accidental Release

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 4.2).
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Do not let the product enter drains.

Disposal

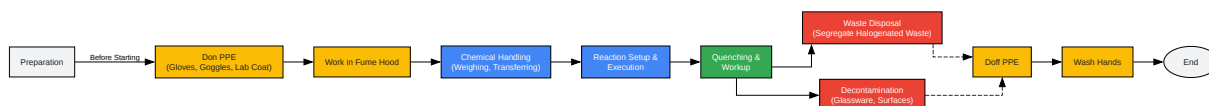
- Disposal of **1,2-diiodobutane** and any contaminated materials must be in accordance with all applicable federal, state, and local regulations.
- Dispose of waste through a licensed hazardous waste disposal company.

Experimental Protocols and Visualizations

Due to the lack of specific experimental data for **1,2-diiodobutane**, detailed, validated protocols cannot be provided. The following represents a generalized workflow for handling potentially hazardous liquid chemicals.

General Experimental Workflow

The following diagram illustrates a logical workflow for the safe handling of a potentially hazardous liquid chemical like **1,2-diiodobutane** in a research setting.



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General workflow for handling a potentially hazardous liquid chemical.

Signaling Pathways

There is currently no available research on the specific toxicological mechanisms or signaling pathways affected by **1,2-diiodobutane**. A study on related diiodoalkanes demonstrated cytotoxicity in HepG2 cells, but did not elucidate the specific molecular pathways involved.[7] Therefore, no signaling pathway diagram can be accurately created at this time. Researchers should be aware of the potential for uncharacterized biological activity.

Conclusion

While **1,2-diiodobutane** may be a useful synthetic intermediate, the significant lack of safety and toxicological data necessitates a highly cautious approach. This guide provides a framework for its safe handling based on the properties of related compounds and general principles of laboratory safety. It is crucial for researchers, scientists, and drug development professionals to treat **1,2-diiodobutane** as a potentially hazardous substance and to implement stringent safety protocols to minimize exposure and risk. Further research into the toxicological properties of this compound is strongly encouraged.

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- To cite this document: BenchChem. [Technical Guide on the Safety and Handling of 1,2-Diiodobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15469301#safety-and-handling-precautions-for-1-2-diiodobutane]

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